

Personal protective equipment for handling Iclaprim-d6

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Compound of Interest

Compound Name: Iclaprim-d6

Cat. No.: B029988

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Essential Safety and Handling of Iclaprim-d6

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **Iclaprim-d6**, a labeled novel antibacterial agent. The following procedural guidance is based on the safety data for Iclaprim, which is chemically similar to its deuterated form, **Iclaprim-d6**.

Hazard Identification and Personal Protective Equipment (PPE)

Iclaprim is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^[1] Additionally, it may cause respiratory irritation.^[1] Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses/Goggles	Must be worn to protect against splashes and dust.
Hand Protection	Protective Gloves	Chemical-resistant gloves are required.
Skin and Body Protection	Protective Clothing	A lab coat or other protective clothing should be worn.
Respiratory Protection	Respirator	Use only in a well-ventilated area. If dust or aerosols may be generated, a respirator is necessary.

Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure risk and maintain the integrity of **Iclaprim-d6**.

Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Take off contaminated clothing and wash it before reuse.[\[1\]](#)

Storage Conditions:

- Store in a well-ventilated place.[\[1\]](#)

- Keep the container tightly closed.[1]
- Store locked up.[1]
- The recommended storage temperature is 2-8°C in a refrigerator.[2]

Emergency and First Aid Measures

In the event of exposure, immediate action is crucial.

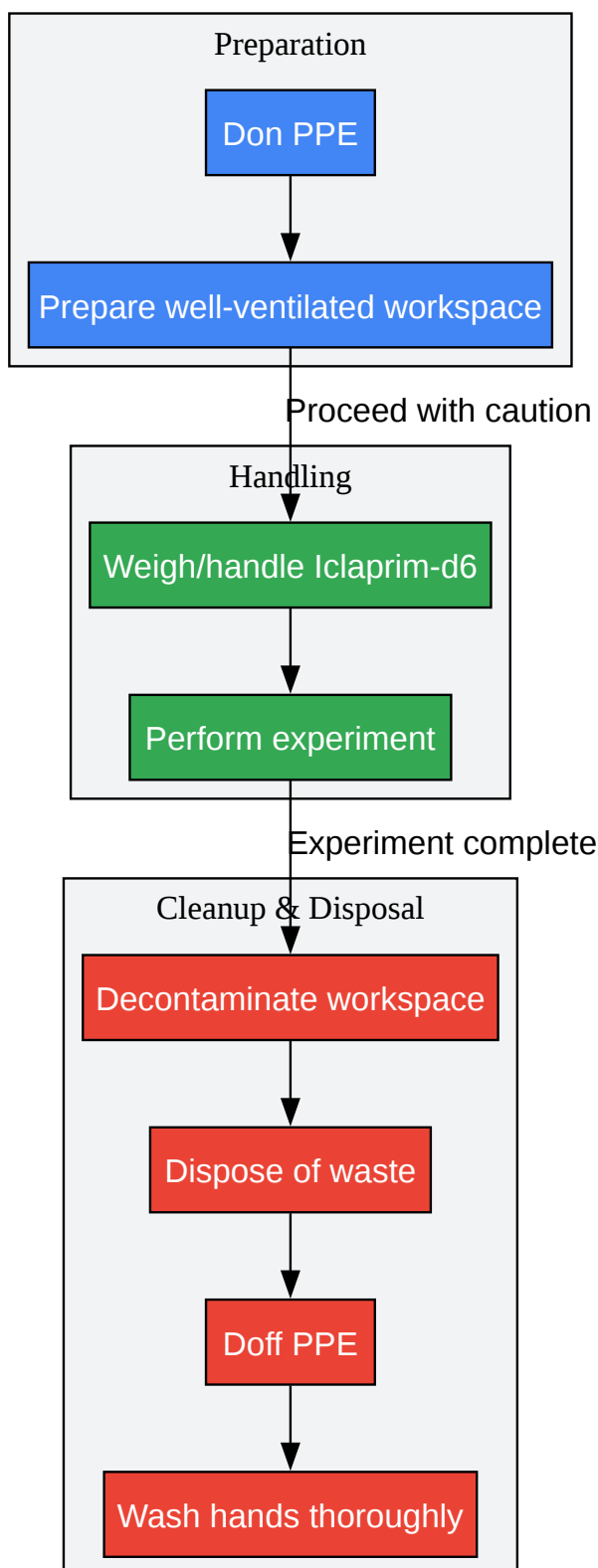
Exposure Route	First Aid Procedure
If on Skin	Wash with plenty of soap and water.[1]
If Inhaled	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
If Swallowed	Rinse mouth.[1]

Disposal Plan

Dispose of **Iclaprim-d6** and its container in accordance with local, regional, and national regulations.[1] Do not allow the substance to enter the environment.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for handling **Iclaprim-d6** in a laboratory setting, emphasizing safety at each step.



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Caption: Workflow for the safe handling of **Iclaprim-d6**.

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